

Industrial Applications of 1,3-Diisopropylurea in Manufacturing: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,3-Diisopropylurea

Cat. No.: B130632

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Introduction

1,3-Diisopropylurea (IPU) is a disubstituted urea compound with diverse applications in industrial manufacturing, primarily within the pharmaceutical and agrochemical sectors. Although frequently encountered as a byproduct in peptide synthesis, IPU also serves as a valuable intermediate and reagent in various chemical processes. This document provides detailed application notes and protocols for the industrial uses of **1,3-Diisopropylurea**, with a focus on its role in the synthesis of herbicides and its implications in pharmaceutical manufacturing as both a genotoxic impurity and a potential therapeutic agent.

Agrochemical Applications: Synthesis of Phenylurea Herbicides

1,3-Diisopropylurea can be utilized as a precursor in the synthesis of phenylurea herbicides, such as Isoproturon. These herbicides are effective against a wide range of annual grasses and broad-leaved weeds. The general synthetic route involves the reaction of a substituted aniline with a urea derivative.

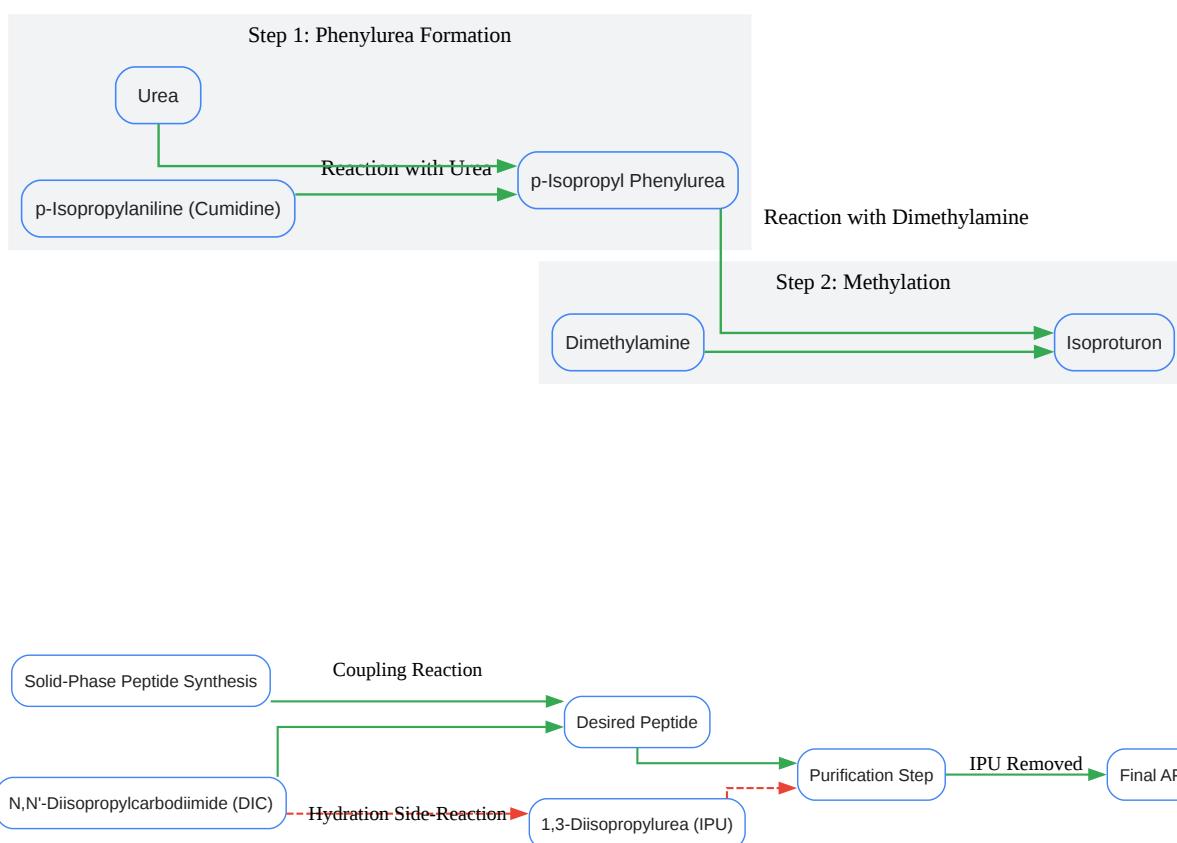
Application Note: Synthesis of Isoproturon

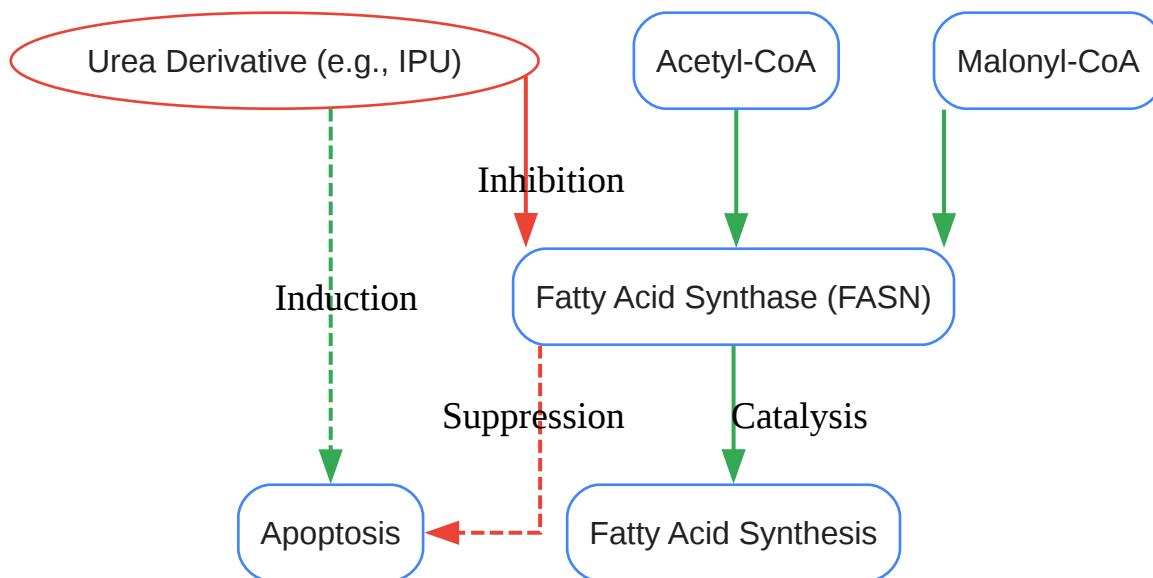
Isoproturon, chemically N-(4-isopropylphenyl)-N',N'-dimethylurea, is a selective herbicide used extensively in cereal crops.^[1] While several synthetic routes exist, one method involves the

reaction of p-isopropylaniline (cumidine) with urea to form an intermediate, which is then methylated. An alternative approach, detailed in patent literature, describes a two-step process starting from cumidine and urea.[2]

Reaction Scheme:

A general two-step synthesis of Isoproturon is outlined below. The first step involves the formation of a p-isopropyl phenylurea intermediate from cumidine and urea. The second step is the methylation of this intermediate.





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References

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- 2. CN1063279A - The method of synthetic herbicide isoproturon - Google Patents [patents.google.com]
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